

2-bromo-4-cyanobenzaldehyde physical properties

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Compound of Interest

Compound Name: 3-Bromo-4-formylbenzonitrile

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An In-depth Technical Guide to the Physical Properties of 2-bromo-4-cyanobenzaldehyde

Introduction

2-Bromo-4-cyanobenzaldehyde is an aromatic organic compound that serves as a valuable intermediate in the synthesis of various chemical entities, particularly in the fields of pharmaceuticals and materials science.^[1] Its bifunctional nature, featuring both a reactive aldehyde group and a nitrile group, along with the presence of a bromine atom, allows for a diverse range of chemical transformations. A thorough understanding of its physical properties is paramount for its effective handling, storage, and application in research and development. This guide provides a detailed overview of the key physical characteristics of 2-bromo-4-cyanobenzaldehyde, along with standardized experimental protocols for their determination.

Physical and Chemical Properties

The fundamental physical and chemical properties of 2-bromo-4-cyanobenzaldehyde are summarized in the table below. These properties are crucial for predicting its behavior in various solvents and reaction conditions.

Property	Value
Molecular Formula	C ₈ H ₄ BrNO[2][3][4]
Molecular Weight	210.03 g/mol [2][4]
Melting Point	118-120 °C[2]
Boiling Point	308 °C[2]
Density	1.65 g/cm ³ [2]
Flash Point	140 °C[2]
Appearance	Solid
Purity	97%[3]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8 °C[2]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a solid organic compound like 2-bromo-4-cyanobenzaldehyde.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered dry sample is introduced into a capillary tube, which is sealed at one end.[5] The tube is then gently tapped to pack the sample to a height of 1-2 mm.[5]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[6] This assembly is then placed in a heating bath (such as a Thiele tube or a Mel-Temp apparatus) containing a high-boiling liquid like paraffin oil.[7]

- **Heating:** The heating bath is heated slowly and steadily, with constant stirring to ensure a uniform temperature distribution.[6] A heating rate of approximately 2°C per minute is recommended for accurate measurements.
- **Observation and Recording:** The temperature at which the substance begins to melt (t_1) and the temperature at which it completely liquefies (t_2) are recorded.[5] The melting point range is reported as $t_1 - t_2$. [8]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7][9]

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or fusion tube. [9] A capillary tube, sealed at one end, is placed inverted into the liquid.[9]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block.[9][10] The thermometer bulb and the test tube should be at the same level.[9]
- **Heating:** The apparatus is heated slowly and uniformly.[9]
- **Observation and Recording:** The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[9] This temperature is the boiling point of the liquid.[11]

Density Determination

Density is defined as the mass of a substance per unit volume.[12]

Methodology: Volumetric Flask Method

- **Mass of Empty Flask:** A clean and dry volumetric flask with its stopper is accurately weighed (W_1). [12]

- **Mass of Flask with Water:** The flask is filled to the mark with distilled water and weighed again (W2).^[12] The temperature of the water should be recorded to find its density from standard tables.
- **Mass of Flask with Sample:** The flask is emptied, dried thoroughly, and then filled to the mark with the liquid sample. It is then weighed for a third time (W3).^[12]
- **Calculation:**
 - Mass of water = $W2 - W1$
 - Volume of the flask = (Mass of water) / (Density of water at the recorded temperature)
 - Mass of the liquid sample = $W3 - W1$
 - Density of the liquid sample = (Mass of the liquid sample) / (Volume of the flask)

Solubility Determination

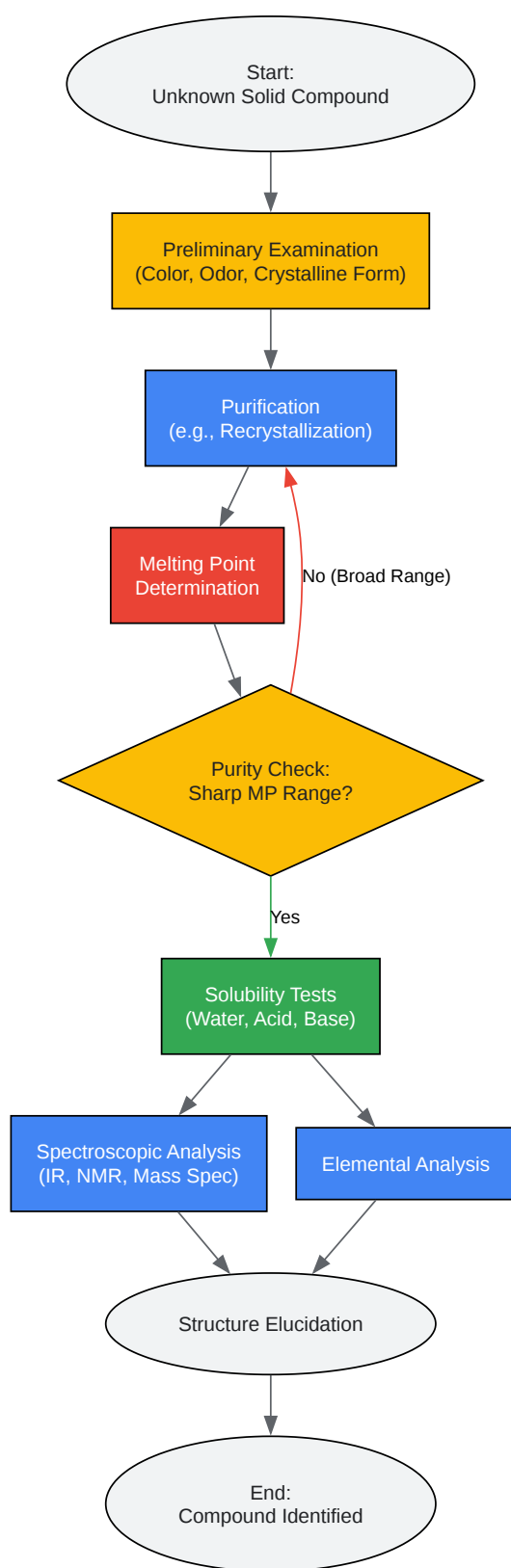
Solubility tests provide valuable information about the functional groups present in a molecule.^[13]

Methodology: Qualitative Analysis

- **Sample and Solvent:** Place approximately 0.1 g of the solid compound (or 0.2 mL if liquid) into a small test tube.^[13]
- **Addition of Solvent:** Add 3 mL of the chosen solvent (e.g., water, ether, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄) in portions, shaking vigorously after each addition.^{[13][14]}
- **Observation:** Observe whether the compound dissolves completely. Solubility is generally defined as the dissolution of the solute to form a homogeneous solution.^[15]
- **Systematic Testing:** A systematic approach is often employed. Typically, solubility is first tested in water.^[13] If insoluble, tests are then conducted in dilute acid and base to determine the presence of basic or acidic functional groups.^{[13][16]}

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical characterization of a newly synthesized or unknown solid organic compound.



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Caption: Workflow for the physical and structural characterization of a solid organic compound.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. chembk.com [chembk.com]
- 3. aobchem.com [aobchem.com]
- 4. scbt.com [scbt.com]
- 5. byjus.com [byjus.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 8. pennwest.edu [pennwest.edu]
- 9. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 10. byjus.com [byjus.com]
- 11. cdn.juniata.edu [cdn.juniata.edu]
- 12. alrasheedcol.edu.iq [alrasheedcol.edu.iq]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 15. chem.ws [chem.ws]
- 16. scribd.com [scribd.com]
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